

# Thermal Decomposition Properties of Barium Isopropoxide: A Technical Guide

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## Compound of Interest

Compound Name: *Barium isopropoxide*

Cat. No.: *B1588621*

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This in-depth technical guide delves into the thermal decomposition properties of **barium isopropoxide**,  $\text{Ba}(\text{OCH}(\text{CH}_3)_2)_2$ . **Barium isopropoxide** is a metal alkoxide that serves as a crucial precursor in the synthesis of various advanced materials, including high-purity barium titanate ( $\text{BaTiO}_3$ ) and other barium-containing electroceramics. A thorough understanding of its thermal behavior is paramount for controlling the chemical and physical properties of the final products in applications ranging from materials science to potential uses in specialized pharmaceutical formulations.

## Core Properties of Barium Isopropoxide

**Barium isopropoxide** is a white, moisture-sensitive powder.<sup>[1][2][3][4]</sup> Due to its reactivity with water, handling and storage in an inert and dry atmosphere, such as a glovebox, are essential to prevent premature hydrolysis.

Table 1: Physical and Chemical Properties of **Barium Isopropoxide**

Property	Value	References
Chemical Formula	$\text{Ba}(\text{OCH}(\text{CH}_3)_2)_2$	[1][3]
Molecular Weight	255.50 g/mol	[3]
Appearance	White powder	[1]
Decomposition Temperature	~200 °C	[1][2][3]
Solubility	Soluble in alcohols, ketones, and esters. Reacts with water.	

## Thermal Decomposition Analysis

The thermal decomposition of **barium isopropoxide** is a critical aspect of its application as a precursor. Thermogravimetric analysis (TGA) and differential thermal analysis (DTA) are powerful techniques to elucidate the decomposition pathway, thermal stability, and the nature of the resulting solid products. While specific, detailed TGA/DTA data for pure **barium isopropoxide** is not extensively available in peer-reviewed literature, the decomposition behavior can be inferred from the analysis of related metal alkoxides and barium-containing precursors.

The decomposition of **barium isopropoxide** is known to commence at approximately 200 °C. [1][2][3] The process is expected to occur in one or more stages, involving the loss of organic ligands and the eventual formation of a stable inorganic residue.

Table 2: Anticipated Thermal Decomposition Data for **Barium Isopropoxide** in an Inert Atmosphere

Temperature Range (°C)	Weight Loss (%)	Associated Process	DTA Peak
25 - 200	Minimal	Desorption of any residual solvent	-
200 - 400	~40-50%	Primary decomposition of isopropoxide ligands	Endothermic
> 400	~5-15%	Further decomposition of organic intermediates	Exothermic
Final Residue	~40-45%	Barium Carbonate (BaCO <sub>3</sub> ) / Barium Oxide (BaO)	-

Note: The data in this table is estimated based on the theoretical weight loss for the conversion of Ba(O-i-Pr)<sub>2</sub> to BaCO<sub>3</sub> and BaO and the typical decomposition behavior of metal alkoxides. The exact values can vary depending on experimental conditions such as heating rate and atmosphere.

## Proposed Decomposition Pathway

The thermal decomposition of metal isopropoxides often proceeds through a  $\beta$ -hydride elimination mechanism. In this pathway, a hydrogen atom from the methyl group of the isopropoxide ligand is transferred to the metal-oxygen bond, leading to the formation of propene and a metal hydroxide species. The subsequent decomposition of the barium hydroxide intermediate would then yield barium oxide.

In the presence of any carbon-containing species or under certain atmospheric conditions, the highly reactive barium oxide can further react to form barium carbonate.

Caption: Proposed thermal decomposition pathway of **barium isopropoxide**.

## Experimental Protocols

To accurately determine the thermal decomposition properties of the air-sensitive **barium isopropoxide**, a carefully controlled experimental setup is required.

## Thermogravimetric Analysis (TGA) of Barium Isopropoxide

Objective: To determine the thermal stability and decomposition profile of **barium isopropoxide**.

Apparatus:

- Thermogravimetric Analyzer (TGA) coupled with a Differential Thermal Analyzer (DTA)
- Inert atmosphere glovebox (e.g., nitrogen or argon filled)
- Gas-tight sample pans (e.g., alumina or platinum)
- High-purity inert purge gas (e.g., nitrogen or argon)

Procedure:

- Sample Preparation: All sample handling, including weighing and loading into the TGA pan, must be performed inside an inert atmosphere glovebox to prevent hydrolysis and reaction with atmospheric carbon dioxide.
- TGA Setup:
  - Place a gas-tight, empty crucible in the TGA and tare the balance.
  - Transfer approximately 5-10 mg of **barium isopropoxide** into the crucible inside the glovebox.
  - Seal the crucible and transfer it to the TGA instrument, minimizing exposure to ambient air.
- Experimental Conditions:
  - Purge Gas: High-purity nitrogen or argon at a flow rate of 20-50 mL/min.

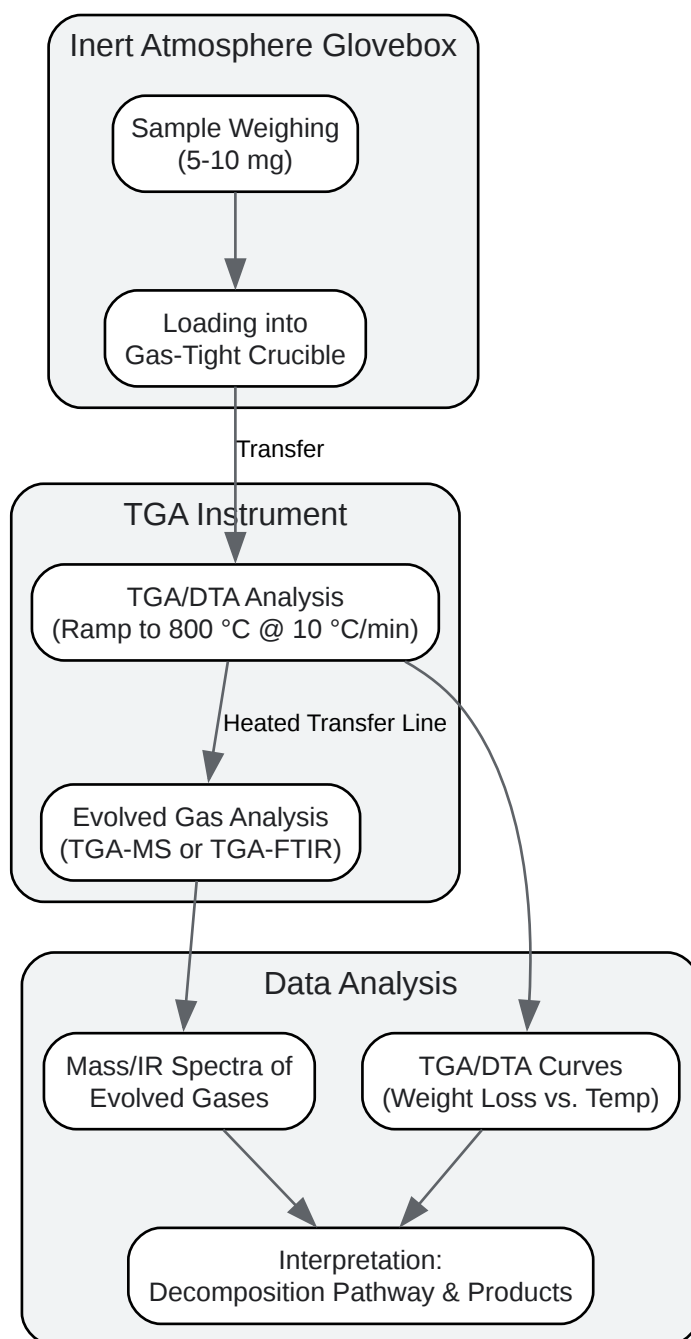
- Temperature Program:
  - Equilibrate at 30 °C for 10 minutes.
  - Ramp up to 800 °C at a heating rate of 10 °C/min.
- Data Collection: Record the mass change and heat flow as a function of temperature.

## Evolved Gas Analysis (EGA)

To identify the gaseous byproducts of the decomposition, the TGA can be coupled to a mass spectrometer (MS) or a Fourier-transform infrared spectrometer (FTIR).

Procedure:

- The TGA experiment is conducted as described above.
- The evolved gases from the TGA furnace are transferred to the MS or FTIR via a heated transfer line (typically maintained at >200 °C to prevent condensation).
- Mass spectra or infrared spectra of the evolved gases are recorded continuously throughout the TGA run.
- The obtained spectra are correlated with the observed weight loss steps to identify the decomposition products at different temperatures. Expected gaseous products include propene, isopropanol, water, and carbon dioxide.



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Caption: Experimental workflow for the thermal analysis of **barium isopropoxide**.

## Conclusion

This technical guide provides a comprehensive overview of the thermal decomposition properties of **barium isopropoxide**. While direct and detailed experimental data in the public

domain is scarce, a scientifically sound understanding of its behavior can be constructed based on its known decomposition temperature and the established decomposition mechanisms of related metal alkoxides. The primary decomposition event is expected to occur around 200 °C, leading to the formation of barium oxide and/or barium carbonate as the final solid residue, with the evolution of propene and other volatile organic species. For researchers and professionals working with **barium isopropoxide**, adherence to stringent air-sensitive handling protocols during thermal analysis is crucial for obtaining accurate and reproducible data. The application of evolved gas analysis techniques is highly recommended for a complete characterization of the decomposition pathway.

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